

2,3-Dimethylpiperidine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylpiperidine

Cat. No.: B1295095

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An In-depth Technical Guide to 2,3-Dimethylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,3-Dimethylpiperidine**, a pivotal heterocyclic compound with significant applications in the pharmaceutical and chemical industries. We will delve into its chemical and physical properties, synthesis methodologies, and its role as a key building block in the development of novel therapeutics.

Core Properties of 2,3-Dimethylpiperidine

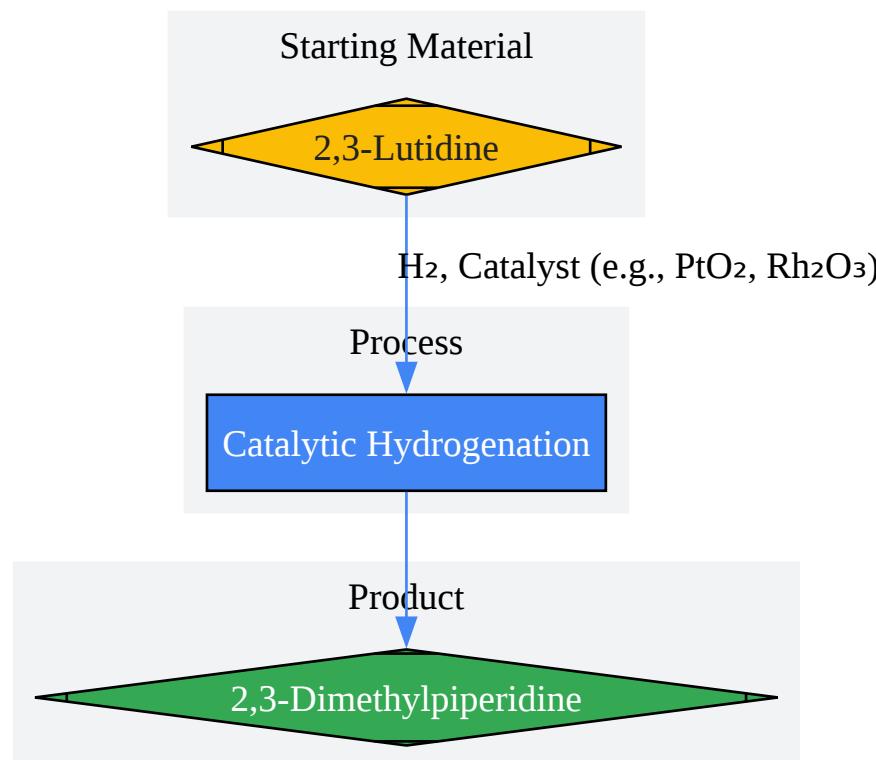
2,3-Dimethylpiperidine is a disubstituted piperidine that exists as stereoisomers, primarily the cis and trans forms. The properties of these isomers, as well as the general mixture, are crucial for their application in stereoselective synthesis.

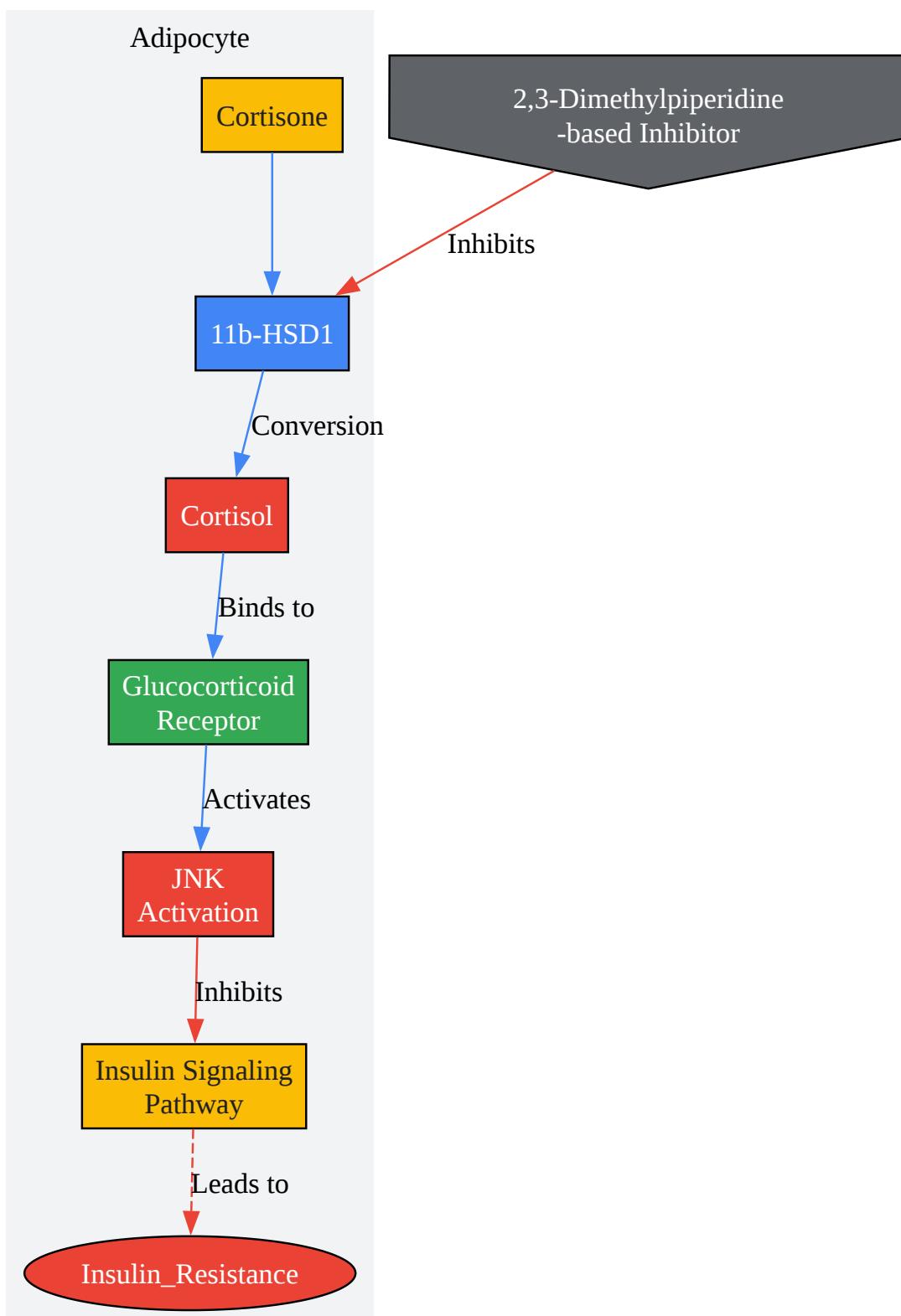
Table 1: Physicochemical Properties of **2,3-Dimethylpiperidine** Isomers

Property	2,3-Dimethylpiperidine (Isomer Mixture)	cis-2,3-Dimethylpiperidine	trans-2,3-Dimethylpiperidine
CAS Number	5347-68-2 [1] [2] [3]	23513-39-5	Not uniquely specified; often referenced under the general CAS number.
Molecular Formula	C ₇ H ₁₅ N [1]	C ₇ H ₁₅ N	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol [1] [2]	113.20 g/mol	113.20 g/mol
Boiling Point	140.3°C at 760 mmHg	Not specified	Not specified
Density	0.794 g/cm ³	Not specified	Not specified
Flash Point	28°C	Not specified	Not specified
Synonyms	2,3-Lupetidine, Nonafin [1] [2] [3]	cis-2,3-Lupetidine	trans-2,3-Lupetidine

Synthesis of 2,3-Dimethylpiperidine

The primary route for the synthesis of **2,3-Dimethylpiperidine** is the catalytic hydrogenation of 2,3-lutidine (2,3-dimethylpyridine). This reaction saturates the aromatic pyridine ring to form the piperidine ring. The choice of catalyst and reaction conditions can influence the stereoselectivity of the product, yielding different ratios of cis and trans isomers.



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- To cite this document: BenchChem. [2,3-Dimethylpiperidine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295095#2-3-dimethylpiperidine-cas-number-and-molecular-weight>]

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